

Technical Guide: CAS Identification & Validation of 17 β -Estradiol 3-O-Sulfate-d3

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Compound of Interest

Compound Name: 17 β -Estradiol 3-O-Sulfate-d3
Sodium Salt
Cat. No.: B1157746

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Executive Summary

Current Status: There is currently no unique CAS Registry Number assigned specifically to the d3-labeled 17 β -Estradiol 3-O-Sulfate.

While the parent compound (17 β -Estradiol) and the d4-labeled sulfate analog have established CAS numbers, the d3-sulfate variant remains a specialized catalog item often identified by supplier-specific codes rather than a public registry number.

Recommendation: For regulatory filing and standardized method validation, most bioanalytical protocols utilize the d4-labeled analog (CAS 352431-50-6) due to its established traceability. If the d3-variant is chemically required (e.g., to avoid specific mass interferences), it must be validated via Certificate of Analysis (CoA) rather than CAS search.

Compound Profile & CAS Registry Data

The following table consolidates the chemical identity of the target compound against its closest registered analogs.

Compound Variant	Chemical Name	CAS Number	Molecular Formula	Application
Target (d3)	17 β -Estradiol 3-O-Sulfate-d3 (Sodium Salt)	Unassigned	C ₁₈ H ₂₀ D ₃ NaO ₅ S	Custom IS
Standard (d4)	17 β -Estradiol-2,4,16,16-d4 3-Sulfate (Sodium Salt)	352431-50-6	C ₁₈ H ₁₉ D ₄ NaO ₅ S	Industry Standard IS
Unlabeled	17 β -Estradiol 3-Sulfate (Sodium Salt)	4999-79-5	C ₁₈ H ₂₃ NaO ₅ S	Analyte
Unlabeled (Acid)	17 β -Estradiol 3-Sulfate (Free Acid)	481-96-9	C ₁₈ H ₂₄ O ₅ S	Metabolite
Parent (d3)	17 β -Estradiol-d3	79037-37-9	C ₁₈ H ₂₁ D ₃ O ₂	Precursor

Why the "d3" CAS is Missing

CAS numbers are assigned sequentially upon publication or registration. Deuterated metabolites are often custom-synthesized by specialized labs (e.g., C/D/N Isotopes, Toronto Research Chemicals) and may not be registered if they are not widely cited in patent or academic literature.

- **d4 Prevalence:** The d4 variant is synthesized by deuterating the 2, 4, 16, and 16 positions, which are chemically accessible. This availability has made it the default standard, earning it a CAS number.
- **d3 Specificity:** The d3 variant (often labeled at C16, C17, or C2/C4) is less common and typically used only when the d4 mass shift overlaps with a matrix interference.

Technical Investigation: Sourcing & Validation

Since a CAS search will yield null results for the d3-sulfate, researchers must rely on chemical validation rather than registry verification.

A. Sourcing Strategy

When ordering "17 β -Estradiol 3-O-Sulfate-d3", you will likely encounter it under catalog numbers rather than CAS.

- MedChemExpress: Lists as "17 β -Estradiol sulfate-d3 sodium" (Cat. No. HY-141672).[\[1\]](#)
- Toronto Research Chemicals (TRC): Often lists d3 steroids; check for "Estradiol-d3 3-sulfate sodium salt".

B. Validation Protocol (The "Self-Validating" System)

Because you cannot rely on a CAS number to guarantee identity, you must implement a Cross-Validation Workflow using the d4 standard as a reference.

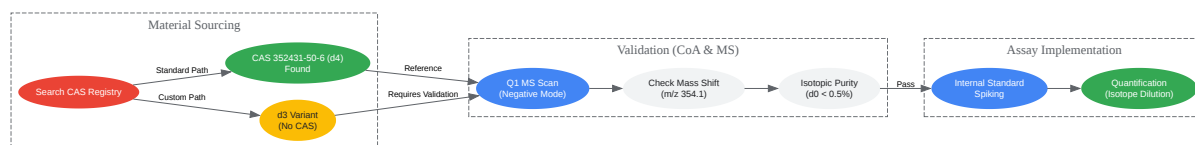
Experiment: Isotopic Purity & Shift Confirmation

Objective: Confirm the d3 material is distinct from the d0 (analyte) and d4 (standard) to prevent "cross-talk" in the MS detector.

- Solubility Check: Dissolve 1 mg of d3-Sulfate in Methanol (stock 1 mg/mL).
- Q1 Scan (Precursor Ion): Infuse into MS (Negative Mode, ESI-).
 - Expected d0 (Unlabeled): m/z 351.1 [M-Na]⁻
 - Expected d3 (Target): m/z 354.1 [M-Na]⁻ (+3 Da shift)
 - Expected d4 (Standard): m/z 355.1 [M-Na]⁻ (+4 Da shift)
- Isotopic Contribution Analysis:
 - Check m/z 351.1 intensity in the d3 stock. Requirement: < 0.5% (to prevent false positives in study samples).

Analytical Application: LC-MS/MS Pathway

The following diagram illustrates the workflow for validating the d3-standard in a metabolic profiling assay.

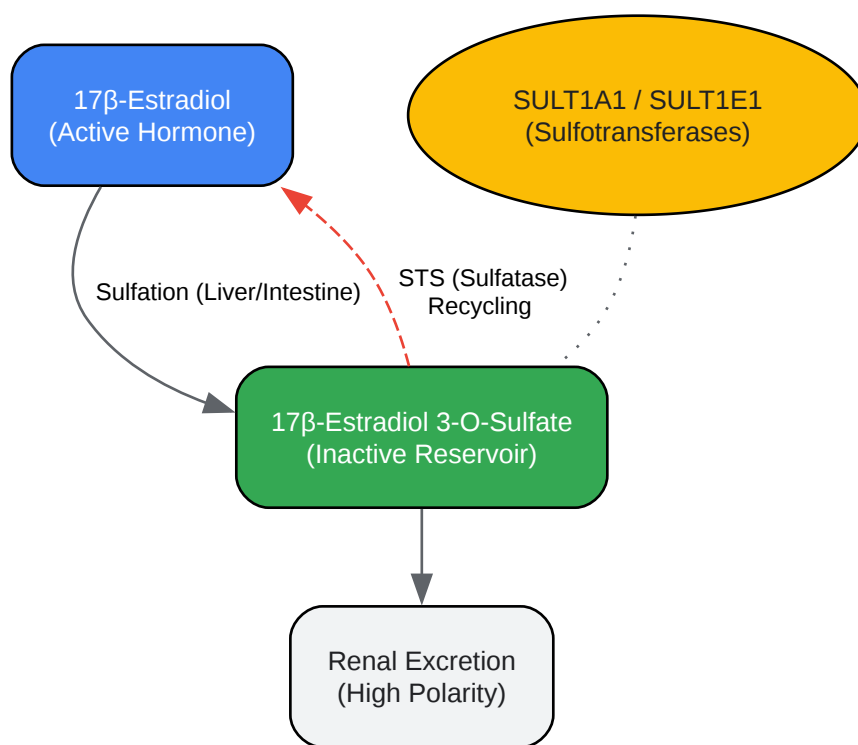


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Figure 1: Decision matrix for selecting and validating deuterated estradiol sulfates when a CAS number is unavailable.

Metabolic Context

Understanding the biological formation of this metabolite is crucial for interpreting background levels in blank matrices.



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Figure 2: The reversible sulfation pathway of Estradiol. The sulfate form acts as a circulating reservoir.

Scientific Insight: The sulfate conjugate (E2S) circulates at much higher concentrations than free estradiol (E2). When using the d3-sulfate as an Internal Standard, ensure your desolvation potential (DP) in the MS source is optimized to prevent in-source fragmentation, which could strip the sulfate group and mimic the parent hormone.

References

- PubChem.Estradiol 3-sulfate (Compound Summary). National Library of Medicine. (CAS 481-96-9). Available at: [\[Link\]](#)

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Sources

- 1. 17 β -Estradiol sulfate-d3 (sodium) | BluSense Diagnostics [blusense-diagnostics.com]
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